

Technical Guide: Physical Characteristics of 4-Methoxy-2-methylbenzyl Alcohol

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Compound of Interest

Compound Name: *4-Methoxy-2-methylbenzyl alcohol*

Cat. No.: B1302212

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Abstract

This technical guide provides a summary of the known physical characteristics of **4-Methoxy-2-methylbenzyl alcohol** (CAS Number: 52289-55-1). Due to the limited availability of experimentally determined physical data for this specific isomer, this document also furnishes detailed, standardized experimental protocols for the determination of key physical properties including melting point, boiling point, density, and solubility. These methodologies are intended to equip researchers with the necessary procedures to characterize this compound in a laboratory setting. A generalized workflow for the physical characterization of a chemical compound is also presented.

Introduction

4-Methoxy-2-methylbenzyl alcohol is an aromatic alcohol with potential applications in organic synthesis and as an intermediate in the development of pharmaceutical compounds. Accurate knowledge of its physical properties is fundamental for its handling, reaction optimization, and formulation. This guide collates the available data and provides robust protocols for its experimental determination.

Available Physical and Chemical Properties

The following table summarizes the currently available physical and chemical data for **4-Methoxy-2-methylbenzyl alcohol**. It is important to note the absence of experimentally verified data for several key physical parameters in publicly accessible databases.

Property	Value	Source
CAS Number	52289-55-1	Santa Cruz Biotechnology [1]
Molecular Formula	C ₉ H ₁₂ O ₂	Santa Cruz Biotechnology [1]
Molecular Weight	152.19 g/mol , 152.193 g/mol	Santa Cruz Biotechnology [1] , CymitQuimica [2]
Physical Form	Oil	CymitQuimica [2]
Purity	≥95%	CymitQuimica [2]
InChI Key	HIGOQWJOANGLIL- UHFFFAOYSA-N	CymitQuimica [2]
Storage	2-8°C Refrigerator	Pharmaffiliates [3]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Experimental Protocols for Physical Characterization

Given the lack of specific reported values for several key physical properties of **4-Methoxy-2-methylbenzyl alcohol**, the following standard protocols are provided for their experimental determination.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure.

Apparatus:

- Thiele tube or melting point apparatus with boiling point determination functionality
- Thermometer
- Capillary tubes (sealed at one end)
- Small test tube (fusion tube)
- Heating source (Bunsen burner or heating mantle)
- Liquid paraffin or silicone oil

Procedure:

- Fill the small test tube with 2-3 mL of **4-Methoxy-2-methylbenzyl alcohol**.
- Place a capillary tube, with its sealed end uppermost, into the test tube containing the sample.
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Place the assembly in a Thiele tube filled with a heating bath liquid (e.g., paraffin oil) or in a suitable melting point apparatus.
- Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will be expelled.
- Note the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.

Determination of Density (Gravimetric Method)

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Water bath with temperature control

Procedure:

- Thoroughly clean and dry the pycnometer.
- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with **4-Methoxy-2-methylbenzyl alcohol**, ensuring no air bubbles are present.
- Place the filled pycnometer in a constant temperature water bath (e.g., 25°C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and record its mass.
- Empty and clean the pycnometer, then fill it with distilled water and repeat steps 4 and 5.
- Calculate the density using the following formula: $\text{Density of sample} = (\text{Mass of sample} / \text{Mass of water}) * \text{Density of water at the experimental temperature}$

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Apparatus:

- Test tubes
- Vortex mixer

- Graduated pipettes
- Analytical balance

Procedure for Qualitative Solubility:

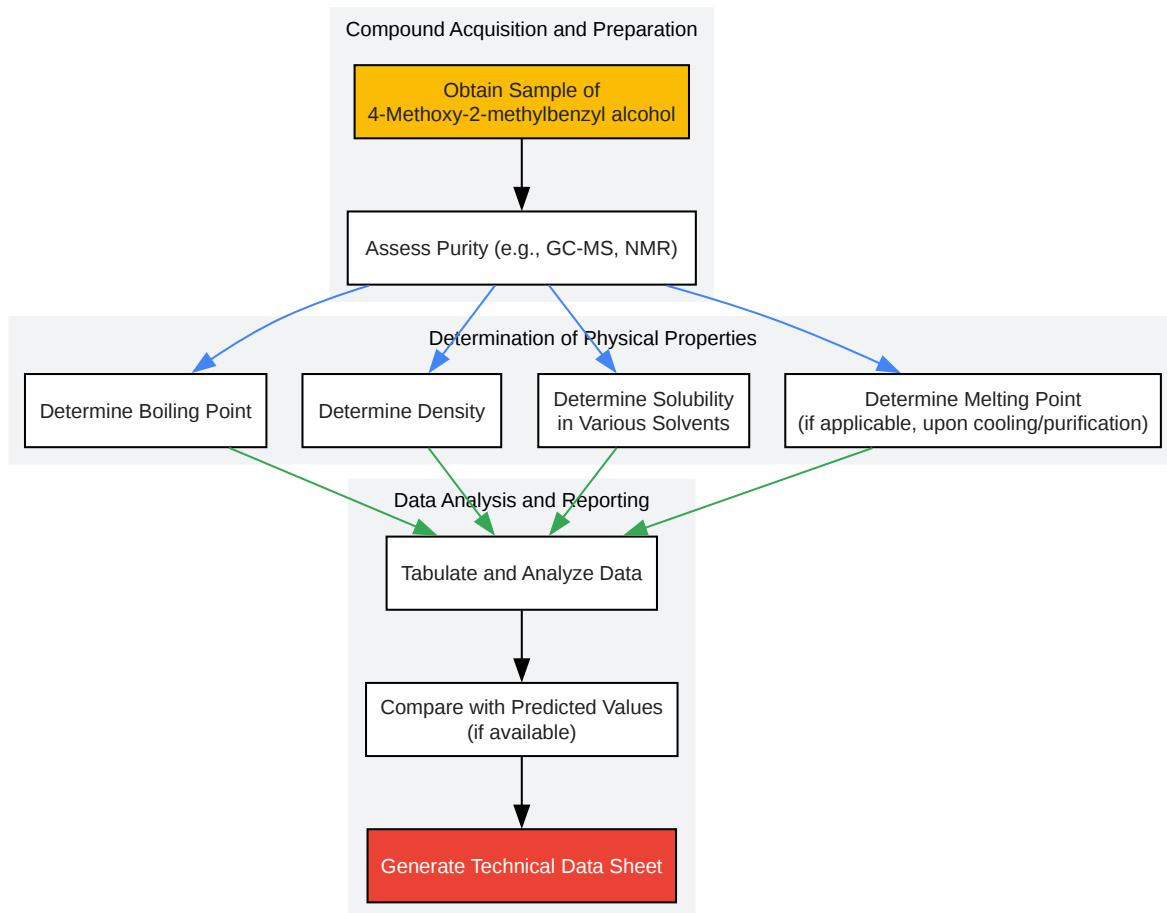
- Place a small, measured amount (e.g., 10 mg) of **4-Methoxy-2-methylbenzyl alcohol** into a series of test tubes.
- Add 1 mL of various solvents (e.g., water, ethanol, acetone, diethyl ether, toluene) to each test tube.
- Agitate the mixtures vigorously using a vortex mixer for a set period (e.g., 1 minute).
- Visually inspect for the dissolution of the sample. Classify as soluble, partially soluble, or insoluble.

Procedure for Quantitative Solubility:

- Prepare a saturated solution of **4-Methoxy-2-methylbenzyl alcohol** in a chosen solvent at a specific temperature by adding an excess of the compound to the solvent and stirring until equilibrium is reached.
- Allow any undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant.
- Evaporate the solvent from the withdrawn sample and weigh the remaining residue.
- Calculate the solubility in terms of g/L or mol/L.

Workflow for Physical Characterization

The following diagram illustrates a general workflow for the physical characterization of a chemical compound like **4-Methoxy-2-methylbenzyl alcohol**.

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Caption: Workflow for the physical characterization of a chemical compound.

Conclusion

While some fundamental identifiers for **4-Methoxy-2-methylbenzyl alcohol** are established, a comprehensive profile of its physical characteristics requires further experimental investigation. The protocols detailed in this guide provide a standardized framework for researchers to

determine the boiling point, density, and solubility of this compound, thereby facilitating its effective use in research and development.

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